

Introduction: A Versatile Heterocyclic Scaffold for Modern Drug Discovery

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Compound of Interest

Compound Name: *Methyl 2-chloro-4-methoxynicotinate*

CAS No.: 344298-51-7

Cat. No.: B2889031

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In the landscape of medicinal chemistry, the strategic design of molecular scaffolds is paramount to the successful development of novel therapeutics. Substituted pyridines, in particular, represent a privileged class of heterocycles, forming the core of numerous FDA-approved drugs.[1] **Methyl 2-chloro-4-methoxynicotinate** (CAS No. 344298-51-7) has emerged as a highly valuable and versatile building block for researchers and drug development professionals. Its unique arrangement of functional groups—a reactive chloro-substituent, a modifiable ester, and an electron-donating methoxy group on a pyridine core—offers a rich platform for synthetic diversification and the exploration of complex chemical space.

This guide provides a comprehensive technical overview of **Methyl 2-chloro-4-methoxynicotinate**, delving into its chemical properties, synthesis, reactivity, and critical applications in pharmaceutical research. The insights presented herein are intended to empower scientists to leverage this scaffold's full potential in their discovery programs.

Core Chemical and Physical Properties

Methyl 2-chloro-4-methoxynicotinate is a solid at room temperature.[2] Its fundamental properties are summarized in the table below, compiled from various chemical suppliers.[2][3][4][5] Understanding these characteristics is the first step in its effective application in experimental design.

Property	Value	Source(s)
CAS Number	344298-51-7	[2][3]
Molecular Formula	C ₈ H ₈ ClNO ₃	[2][3]
Molecular Weight	201.61 g/mol	[2][3][4]
Physical Form	Solid	[2]
Purity	Typically ≥97%	[2][3]
Boiling Point	289.6 ± 35.0 °C at 760 mmHg	[2]
SMILES	<chem>COC(=O)C1=C(OC)C=CN=C1Cl</chem>	
InChI Key	GQIGLHVYCRDEFF-UHFFFAOYSA-N	[2]

Spectroscopic and Analytical Characterization

While specific spectral data is not available in the public domain, the structure of **Methyl 2-chloro-4-methoxynicotinate** allows for a confident prediction of its key analytical signatures.

- ¹H NMR Spectroscopy:** The proton NMR spectrum is expected to be relatively simple and diagnostic. One would anticipate two distinct signals in the aromatic region corresponding to the two protons on the pyridine ring. Additionally, two singlets would appear in the aliphatic region: one around 3.8-4.0 ppm for the methoxy group (-OCH₃) and another slightly downfield for the methyl ester group (-COOCH₃).
- ¹³C NMR Spectroscopy:** The carbon NMR would reveal eight distinct signals, corresponding to each unique carbon atom in the molecule. The carbonyl carbon of the ester would be the most downfield signal (typically >160 ppm), followed by the carbons of the pyridine ring. The two methoxy carbons would appear in the upfield region (typically 50-60 ppm).

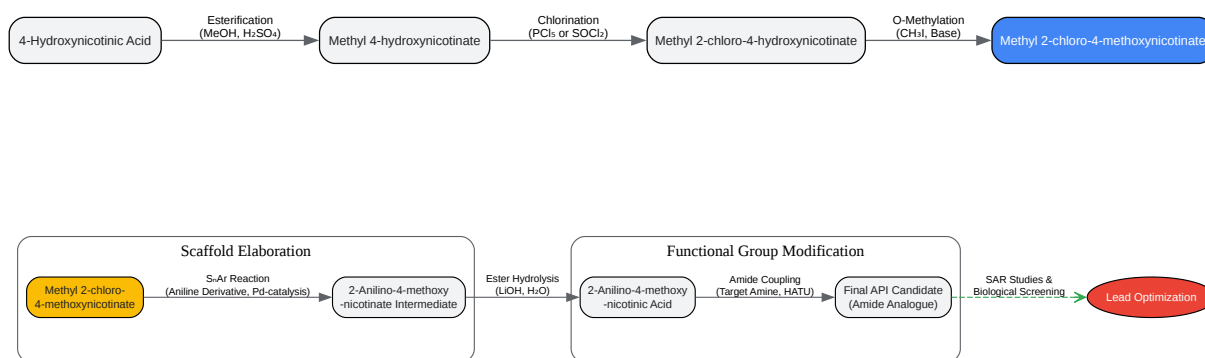
- **Mass Spectrometry (MS):** In an electron ionization (EI) mass spectrum, the molecular ion peak (M^+) would be observed at m/z 201. A characteristic isotopic pattern for the presence of one chlorine atom (M^+ and $M+2$ peaks in an approximate 3:1 ratio) would be a definitive feature. Common fragmentation pathways would likely involve the loss of the methoxy radical ($\bullet\text{OCH}_3$) from the ester or the methyl radical ($\bullet\text{CH}_3$) followed by CO loss.

Synthesis and Chemical Reactivity

The utility of a building block is defined by its accessibility and its predictable reactivity. **Methyl 2-chloro-4-methoxynicotinate** serves as an excellent example of a scaffold primed for diverse chemical transformations.

Representative Synthetic Pathway

While multiple synthetic routes can be envisioned, a common and logical approach involves the construction and subsequent functionalization of the pyridine ring. A plausible laboratory-scale synthesis is outlined below. This process illustrates the strategic introduction of the key functional groups.



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Sources

- [1. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Methyl 2-chloro-4-methoxynicotinate | 344298-51-7 \[sigmaaldrich.com\]](#)
- [3. METHYL 2-CHLORO-4-METHOXYNICOTINATE | 344298-51-7 | INDOFINE Chemical Company \[indofinechemical.com\]](#)
- [4. sigmaaldrich.com \[sigmaaldrich.com\]](#)
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